

Comprehensive Technical Guide to HEPPS Buffer

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Hepps

CAS No.: 16052-06-5

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Core Physicochemical Properties of HEPPS

HEPPS (CAS 16052-06-5), is a member of the "Good's buffers" family, specifically developed to provide stable, inert buffering capacity for biochemical and biological research [1] [2]. Its molecular formula is $C_9H_{20}N_2O_4S$, with a molecular weight of 252.33 g/mol [1] [3] [4].

The table below summarizes the fundamental properties of **HEPPS**:

Property	Specification
IUPAC Name	3-[4-(2-Hydroxyethyl)piperazin-1-yl]propane-1-sulfonic acid [2]
pKa at 25°C	8.00 [1] [3] [2]
Useful pH Range	7.3 - 8.7 [3] [4] [5]
Molecular Weight	252.33 g/mol [1] [3] [4]
Appearance	White crystalline powder [4] [5]
Melting Point	237-239 °C (decomposes) [1] [4]

Property	Specification
Water Solubility	~25.2 g/L at 20°C [4]

Buffer Characteristics and Handling

Buffering Capacity and Preparation

HEPPS is a **zwitterionic buffer**, meaning it carries both a positive and negative charge, which contributes to its high solubility in water and minimal permeability across cell membranes [1] [3]. To prepare a 1M stock solution, dissolve approximately 25.2 g of **HEPPS** in ultrapure water, adjust the pH to your desired value using a strong acid or base (like NaOH or HCl), and then bring the final volume to 1 liter [4].

Storage and Stability

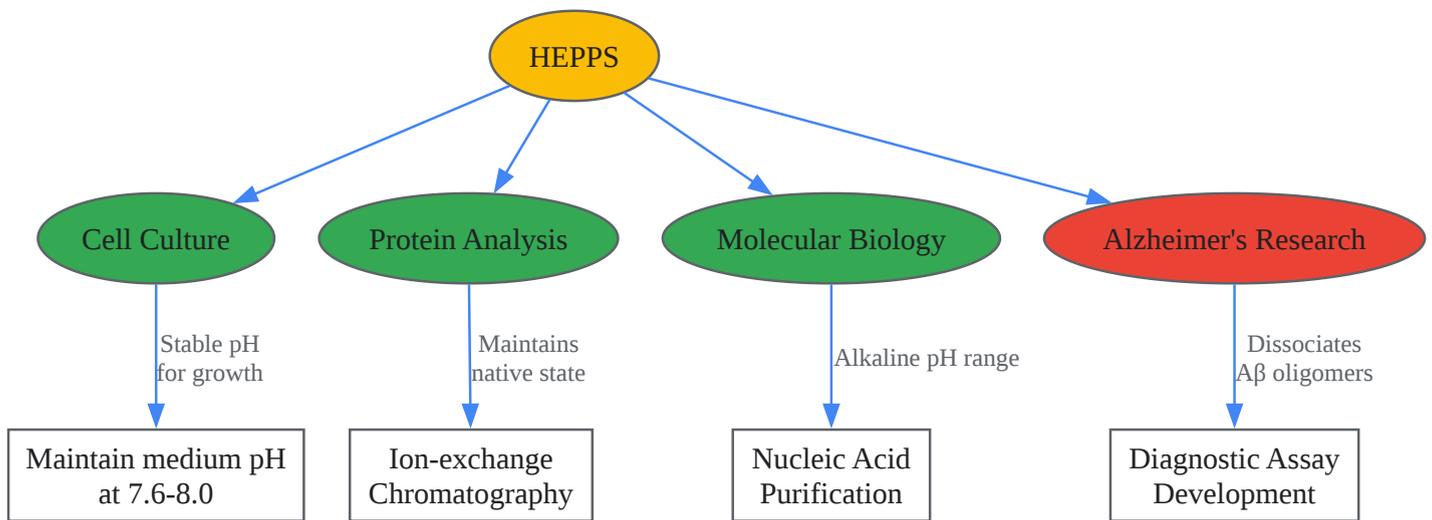
- **Storage Conditions:** Store the powder sealed in a dry environment at room temperature [4].
- **Solution Stability:** **HEPPS** solutions are stable under standard laboratory conditions.
- **UV Transparency:** **HEPPS** has low UV absorbance, with $A_{260} \leq 0.02$ and $A_{280} \leq 0.02$ for a 0.1M aqueous solution, making it suitable for spectroscopic assays [5].

Safety and Handling

HEPPS is generally not classified as highly hazardous but should be handled with standard laboratory precautions. It may cause skin or eye irritation (GHS07 warning) [1] [4]. Always refer to the Safety Data Sheet (SDS) for detailed handling and disposal information.

Key Experimental Applications and Protocols

HEPPS is widely used in biochemical and cell culture research. Its structure forms the basis of its buffering action and experimental utility, as shown in the diagram below.



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***HEPPS** applications span standard biochemistry to specialized disease research*

Cell Culture Media Supplement

HEPPS is used to maintain a stable pH in cell culture media, especially for sensitive cell lines and primary cultures requiring precise pH control for optimal growth and differentiation [1].

Detailed Protocol:

- **Solution Preparation:** Prepare a sterile 1M **HEPPS** stock solution.
- **Supplementation:** Add **HEPPS** to your cell culture medium to a final concentration of 10-25 mM.
- **pH Verification:** After adding **HEPPS** and before use, verify that the medium pH is within the desired range (e.g., 7.6-8.0) using a calibrated pH meter.
- **Experimental Note:** **HEPPS** is particularly useful for processes that generate acidic byproducts, helping to counteract acidosis in the culture.

Protein Purification and Analysis

HEPPS is ideal for protein purification protocols like ion-exchange and affinity chromatography, where it helps maintain protein stability and activity [1].

Detailed Protocol:

- **Buffer Selection:** Use a 20-50 mM **HEPPS** buffer.
- **pH Adjustment:** Adjust the pH of the buffer to 7.5-8.0 using NaOH or HCl at the temperature your experiment will be conducted.
- **System Compatibility:** **HEPPS** is especially suitable for **cation exchange chromatography** due to its negative charge, which minimizes interference with the resin [6].
- **Metal Ion Interference:** **HEPPS** shows high resistance to forming coordination compounds with metal ions, reducing unwanted interference in experiments involving metalloproteins or metal-dependent enzymes [6].

Specialized Application: Alzheimer's Disease Research

A notable application of **HEPPS** is in Alzheimer's disease research, where it has been shown to disaggregate amyloid-beta oligomers and plaques [2].

Detailed Protocol (Plasma Sample Pre-treatment for A β Detection):

- **Sample Incubation:** Incubate human plasma samples with **HEPPS** at a final concentration of 40-60 mM.
- **Time and Temperature:** Typical incubation is for 30-60 minutes at 37°C.
- **Mechanism:** **HEPPS** acts to dissociate large, complex amyloid-beta oligomers into smaller, monomeric units.
- **Downstream Analysis:** Treated plasma can then be analyzed using specific detection systems, such as an interdigitated microelectrode sensor system, which allows for the differentiation of biomarkers that were previously masked in the aggregated state [2]. This application highlights the potential of **HEPPS** in developing diagnostic blood tests for Alzheimer's disease.

Methodology for pKa Determination and Verification

For researchers requiring verification of buffer pKa, the following methodological principles can be applied:

- **Potentiometric Titration:** This is the standard method. A solution of **HEPPS** is titrated with a strong acid or base while monitoring the pH. The pKa is identified as the point on the titration curve where the slope is minimized, equivalent to the pH at which half of the buffer has been neutralized.
- **Spectrophotometric Methods:** If the buffer or its ionized form has a chromophore, the pKa can be determined by measuring absorbance changes at different pH values.
- **Critical Parameters:** Control temperature precisely, as pKa is temperature-dependent. Use high-purity water and reagents to avoid ionic strength effects. For the most accurate results, the

"thermodynamic pKa" (pK_a^0) can be determined by measuring pKa at several buffer concentrations and extrapolating to zero concentration [7].

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